

In-depth Technical Guide: Physicochemical Properties of 2-Bromo-5-iodobenzonitrile

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Compound of Interest

Compound Name: 2-Bromo-5-iodobenzonitrile

Cat. No.: B573123

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This guide provides essential physicochemical data for **2-Bromo-5-iodobenzonitrile**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. Its versatile reactivity makes it a valuable building block in the development of bioactive molecules and functional materials.

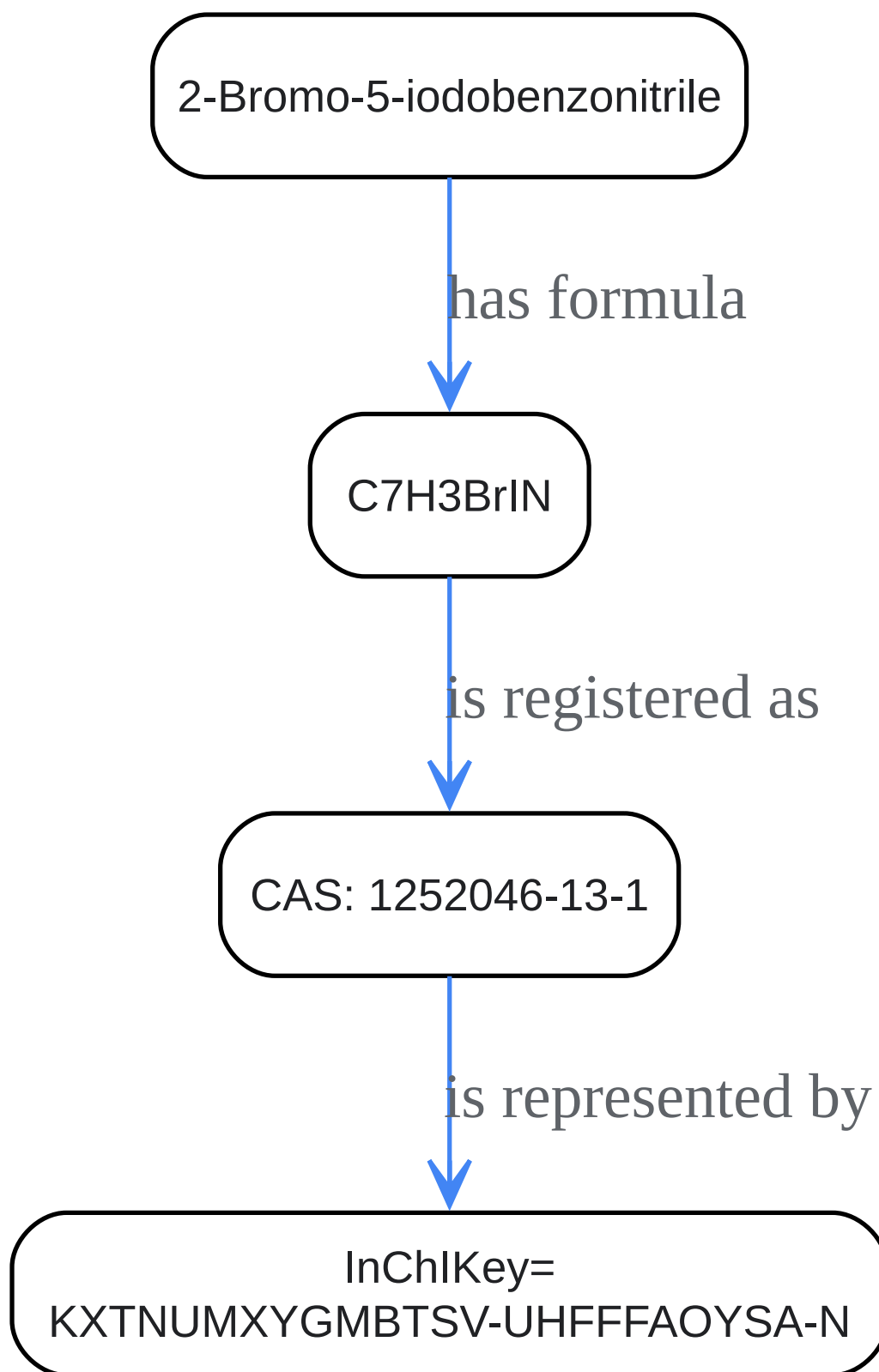
Physicochemical Data

The core molecular properties of **2-Bromo-5-iodobenzonitrile** are summarized in the table below, providing a clear reference for researchers and drug development professionals.

Property	Value	Source
Molecular Formula	C ₇ H ₃ BrIN	[1] [2] [3] [4]
Molecular Weight	307.91 g/mol	[1] [3]
Alternate Molecular Weight	307.92 g/mol	[2]
Exact Mass	306.849335	[4]
CAS Number	1252046-13-1	[1] [2]
MDL Number	MFCD09025663	[2] [3]
InChI Key	KXTNUMXYGMBTSV-UHFFFAOYSA-N	[2] [4]

Logical Relationship of Compound Identifiers

The following diagram illustrates the hierarchical relationship between the different identifiers for **2-Bromo-5-iodobenzonitrile**, from its common name to its specific structural key.



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Compound Identification Hierarchy

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